

Triisopropyl phosphate molecular weight and formula

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Compound of Interest

Compound Name: Triisopropyl phosphate

Cat. No.: B1209169

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Core Chemical Properties of Triisopropyl Phosphate

This document provides the fundamental chemical properties of **Triisopropyl Phosphate**, focusing on its molecular formula and weight. This information is essential for researchers, scientists, and professionals in drug development for accurate formulation, reaction stoichiometry, and material characterization.

Quantitative Data Summary

The molecular formula and weight are key identifiers for any chemical compound. For **Triisopropyl Phosphate**, these values are well-established and presented below.

Property	Value
Molecular Formula	C ₉ H ₂₁ O ₄ P ^{[1][2]}
Molecular Weight	224.23 g/mol ^{[1][2][3][4]}
Linear Formula	PO(OCH(CH ₃) ₂) ₃ ^[3]
CAS Number	513-02-0 ^{[1][2][3]}

Note on Advanced Technical Data

The user's request for an in-depth technical guide, including experimental protocols and signaling pathways with corresponding visualizations, extends beyond the scope of defining the basic molecular properties of a chemical compound.

- **Experimental Protocols:** The molecular weight and formula of a compound like **triisopropyl phosphate** are fundamental constants derived from its atomic composition. They are not determined through a dynamic experimental protocol in the context of a research paper, but rather are calculated based on the known atomic weights of its constituent elements (carbon, hydrogen, oxygen, and phosphorus).
- **Signaling Pathways:** **Triisopropyl phosphate** is a chemical compound and, as an entity, does not have an intrinsic signaling pathway. While it could potentially interact with biological systems and influence signaling pathways, a diagram of such a pathway would be specific to a particular biological context and experimental study, not a fundamental property of the chemical itself.

Due to the nature of the core query, the creation of experimental workflow or signaling pathway diagrams using Graphviz is not applicable.

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References

- 1. Triisopropyl phosphate | C₉H₂₁O₄P | CID 68188 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. Triisopropyl phosphate 95 513-02-0 [sigmaaldrich.com]
- 4. 513-02-0 CAS MSDS (TRIISOPROPYL PHOSPHATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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